

In Vitro Metabolism of Linuron in Rabbit Liver Microsomes: Application Notes and Protocols

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Compound of Interest

Compound Name: *Linuron*

Cat. No.: *B1675549*

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These application notes provide a comprehensive overview of the in vitro metabolism of the herbicide **Linuron** using rabbit liver microsomes. The information is based on established scientific literature and is intended to guide researchers in designing and conducting similar experiments.

Introduction

Linuron, a phenylurea herbicide, undergoes metabolic transformation in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system. In vitro studies using rabbit liver microsomes are crucial for elucidating the metabolic pathways and identifying the resulting metabolites. This information is vital for understanding the toxicokinetics and potential health risks associated with **Linuron** exposure. The primary metabolic reactions observed are N-demethylation and ring hydroxylation.

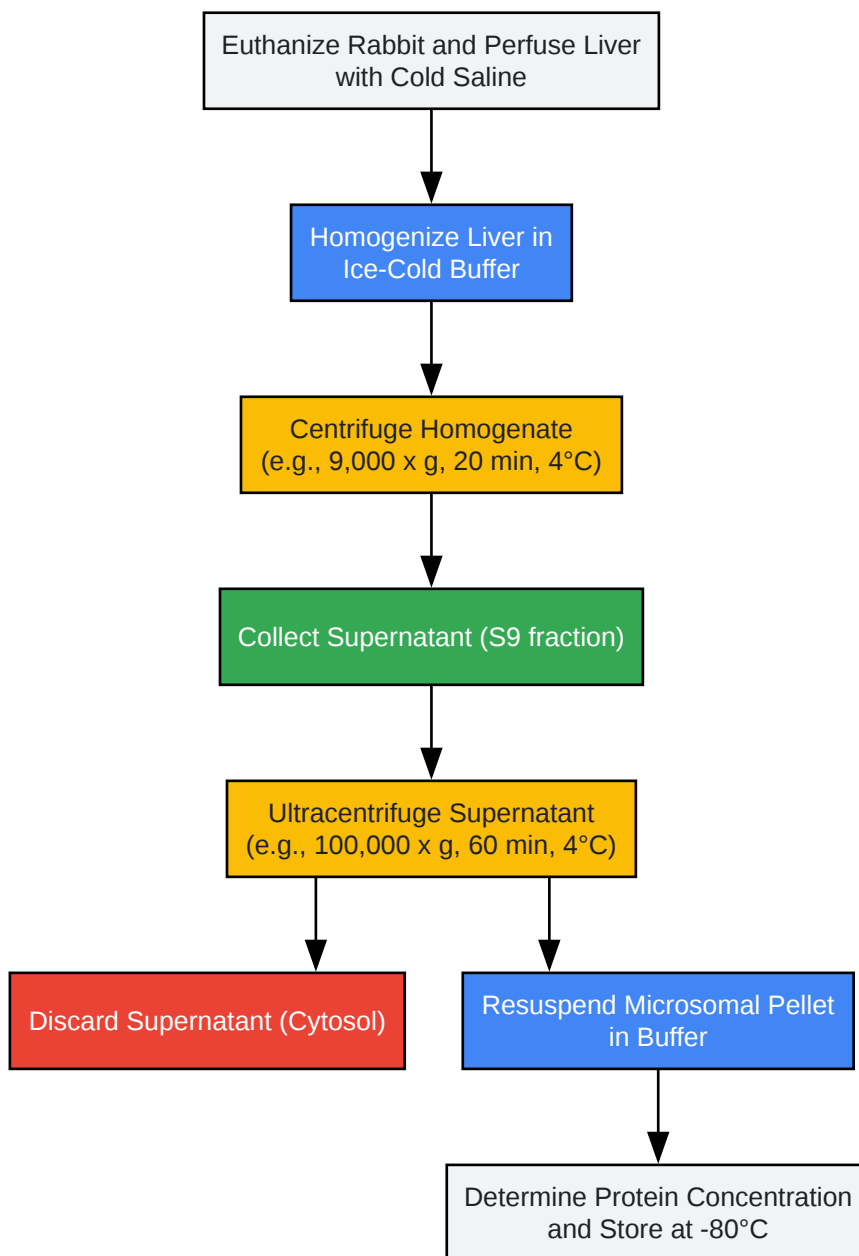
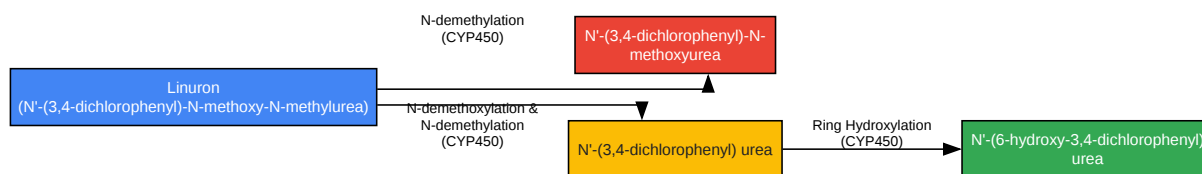
Linuron Metabolic Pathways in Rabbit Liver Microsomes

In vitro studies with rabbit liver microsomes have identified three major metabolites of **Linuron**. [1][2] The metabolic transformations are catalyzed by CYP enzymes and involve N-demethylation and aromatic hydroxylation.

The principal metabolites formed are:

- N'-(3,4-dichlorophenyl)-N-methoxyurea
- N'-(3,4-dichlorophenyl) urea
- N'-(6-hydroxy-3,4-dichlorophenyl) urea[1][2]

These findings from in vitro experiments are consistent with metabolites identified in in vivo studies in rabbits.[1][2]



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References

- 1. researchgate.net [researchgate.net]
- 2. Toxicokinetics and metabolism of linuron in rabbit: in vivo and in vitro studies - PubMed [pubmed.ncbi.nlm.nih.gov]
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